

A Comprehensive Technical Guide to the Physicochemical Properties of (RS)-Benserazide Hydrochloride

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Compound of Interest

Compound Name: *Benserazide, (R)-*

Cat. No.: *B15181071*

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Abstract

This technical guide provides a detailed overview of the core physicochemical properties of (RS)-Benserazide hydrochloride, a peripherally acting DOPA decarboxylase inhibitor. It is primarily used in combination with Levodopa for the management of Parkinson's disease.^[1] This document collates essential data on its identity, physical characteristics, solubility, and stability. Furthermore, it outlines detailed experimental protocols for its analysis and presents a visualization of its mechanism of action. This guide is intended to be a valuable resource for professionals in research and drug development.

Disclaimer: The information presented in this guide pertains to the racemic mixture, (RS)-Benserazide hydrochloride, as this is the form predominantly characterized in scientific literature and pharmacopeias. Specific physicochemical data for the (R)-enantiomer is not available in the public domain at the time of this publication.

Chemical Identity and General Properties

(RS)-Benserazide hydrochloride is chemically designated as (RS)-2-Amino-3-hydroxy-N'-(2,3,4-trihydroxybenzyl)propanehydrazide hydrochloride.^[1] It functions as an inhibitor of aromatic L-amino acid decarboxylase (AADC) and does not cross the blood-brain barrier.^[1]

Property	Value	Reference(s)
IUPAC Name	(RS)-2-Amino-3-hydroxy-N'-[(2,3,4-trihydroxyphenyl)methyl]propanehydrazide;hydrochloride	[1] [2]
Synonyms	Benserazide HCl, Serazide, Ro 4-4602	[1]
Molecular Formula	C ₁₀ H ₁₆ ClN ₃ O ₅	[2]
Molecular Weight	293.70 g/mol	[2]
CAS Number	14919-77-8	[1] [2]
Predicted pKa (Strongest Acidic)	8.66	[3] [4]
Predicted pKa (Strongest Basic)	7.48	[3]
Predicted logP	-2.3	[4]

Physical and Chemical Properties

(RS)-Benserazide hydrochloride is a crystalline solid.[\[5\]](#) It is known to be sensitive to light and hygroscopic in nature.[\[5\]](#)

Property	Description	Reference(s)
Appearance	White, yellowish-white, or orange-white crystalline powder.	[5]
Melting Point	146°C to 148°C	[6]
pH of Solution (10g/L)	4.0 to 5.0	[7]
Stability	Sensitive to light, air, and moisture. Solutions are prone to decomposition.	[5][8]
Storage	Store in tight, light-resistant containers.	[5]

Solubility Profile

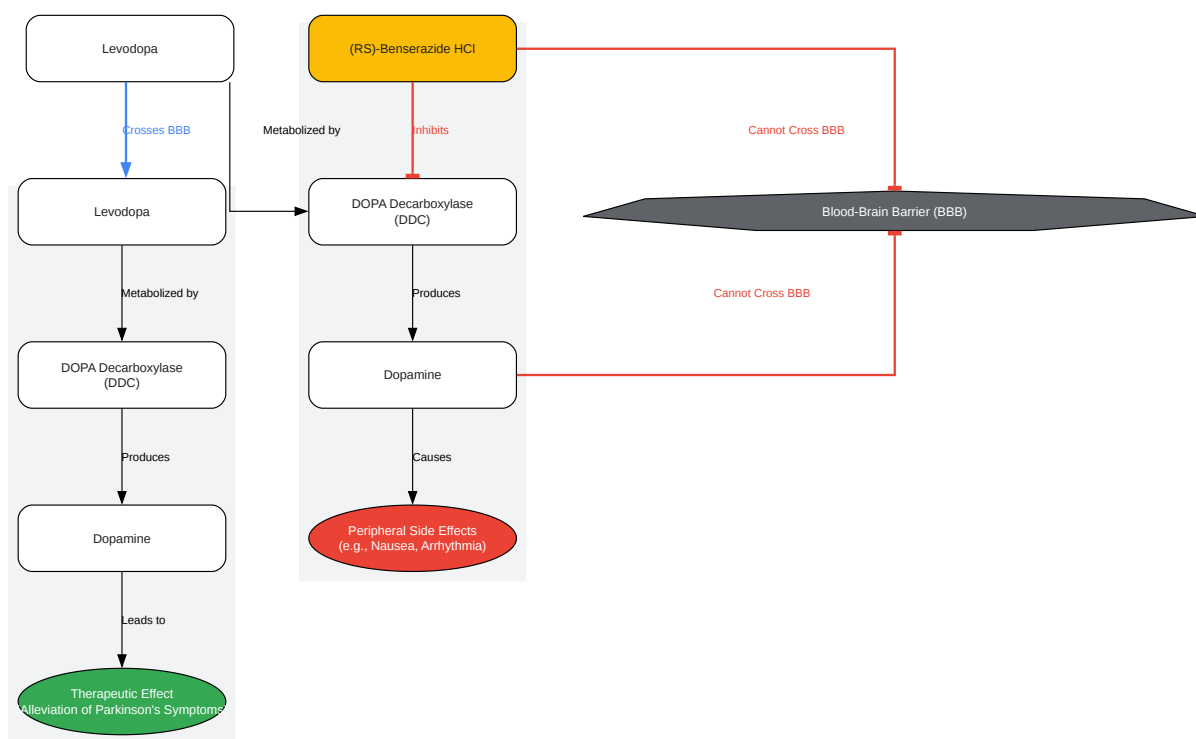
The solubility of (RS)-Benserazide hydrochloride is a critical parameter for formulation development. It is freely soluble in water but has limited solubility in common organic solvents like ethanol and acetone.[5]

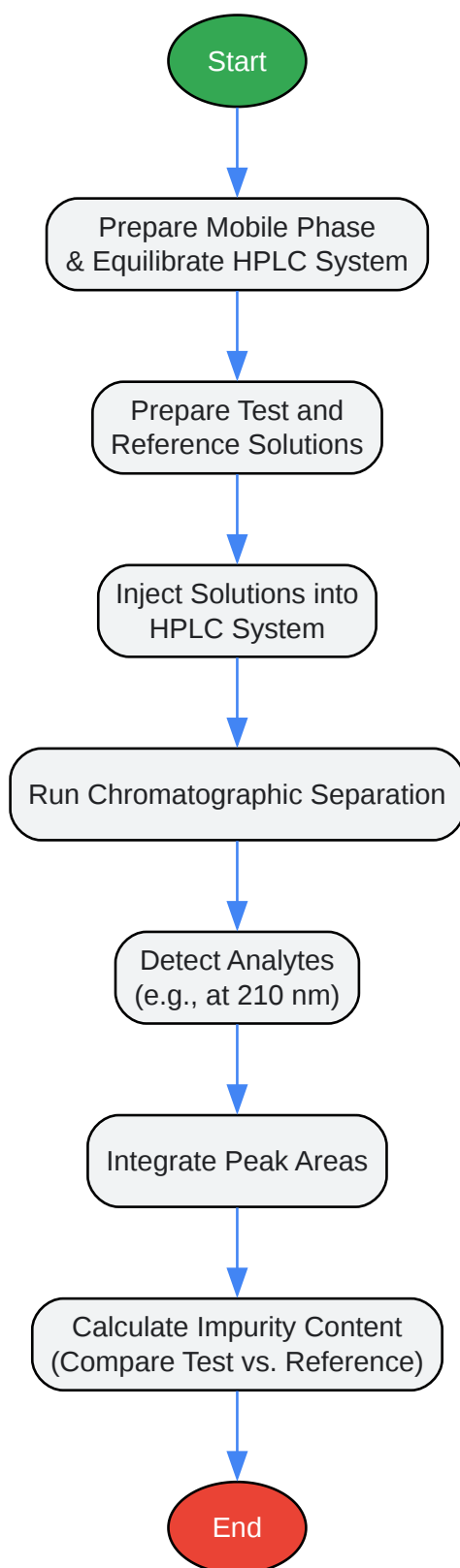
Solvent	Solubility	Reference(s)
Water	Freely soluble; 10 mg/mL	[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	Approximately 5 mg/mL	[3]
Dimethyl Sulfoxide (DMSO)	Approximately 16 mg/mL; 59 mg/mL (fresh DMSO)	[3][9]
Dimethylformamide (DMF)	Approximately 20 mg/mL	[3]
Methanol	Soluble	[5]
Anhydrous Ethanol	Very slightly soluble	[5]
Acetone	Practically insoluble	[5]

Mechanism of Action: Peripheral DOPA Decarboxylase Inhibition

Benserazide's therapeutic effect is realized when co-administered with Levodopa (L-DOPA), the metabolic precursor to dopamine.^[1] Levodopa can cross the blood-brain barrier (BBB) to replenish dopamine levels in the central nervous system (CNS), which are depleted in Parkinson's disease.^[1] However, a significant portion of Levodopa is converted to dopamine in the periphery by the enzyme DOPA decarboxylase (DDC).^[1] This peripheral dopamine cannot cross the BBB and is responsible for undesirable side effects.^[1]

Benserazide is a potent peripheral DDC inhibitor that does not cross the BBB.^[1] By inhibiting the peripheral conversion of Levodopa, Benserazide increases the bioavailability of Levodopa in the CNS, enhancing its therapeutic efficacy while minimizing peripheral side effects.^[1]





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